

m-(Trifluoromethyl)cinnamic acid CAS number

779-89-5

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Compound of Interest

Compound Name: *m-(Trifluoromethyl)cinnamic acid*

Cat. No.: B024423

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An In-depth Technical Guide to **m-(Trifluoromethyl)cinnamic acid** (CAS 779-89-5)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of **m-(Trifluoromethyl)cinnamic acid** (CAS: 779-89-5), a fluorinated aromatic carboxylic acid of significant interest in pharmaceutical and chemical research. The presence of the trifluoromethyl group imparts unique electronic properties, enhancing lipophilicity and metabolic stability compared to its parent compound, cinnamic acid.^[1] This document details its chemical and physical properties, established synthesis protocols, spectroscopic data, key applications, biological activities, and safety information. All quantitative data is presented in structured tables, and key processes are visualized using diagrams to facilitate understanding for researchers and drug development professionals.

Chemical Identity and Physical Properties

m-(Trifluoromethyl)cinnamic acid is a white to off-white crystalline solid.^{[1][2]} It is structurally defined as a trans-cinnamic acid with a trifluoromethyl substituent at the meta-position of the phenyl ring.^{[3][4]} This substitution is critical to its function as a versatile building block in organic synthesis.^[1]

Table 1: Chemical Identifiers for **m-(Trifluoromethyl)cinnamic acid**

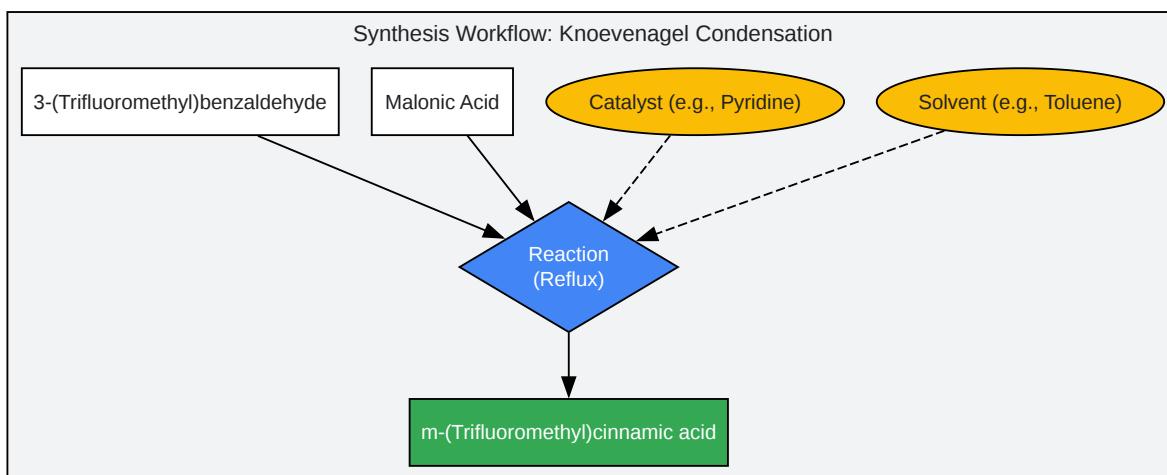
Identifier	Value
CAS Number	779-89-5[3]
Molecular Formula	C ₁₀ H ₇ F ₃ O ₂ [3]
IUPAC Name	(E)-3-[3-(trifluoromethyl)phenyl]prop-2-enoic acid[3]
Synonyms	3-(Trifluoromethyl)cinnamic acid, 3-[3-(Trifluoromethyl)phenyl]acrylic acid, MTF-CNA[4][5]
InChI	InChI=1S/C10H7F3O2/c11-10(12,13)8-3-1-2-7(6-8)4-5-9(14)15/h1-6H,(H,14,15)/b5-4+[3]
InChIKey	KSBWHDDGWSYETA-SNAWJCMRSA-N[3]
Canonical SMILES	C1=CC(=CC(=C1)C(F)(F)F)/C=C/C(=O)O[3]
PubChem CID	719451[3]

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	216.16 g/mol	[3][6]
Appearance	White to off-white solid/powder	[1][5]
Melting Point	135-137 °C	[4][5]
Boiling Point	~292 °C (estimate)	[5]
pKa	4.25 ± 0.10 (Predicted)	[1][4]
Solubility	Soluble in DMSO and Methanol (Slightly)	[4]
Storage Temperature	Room Temperature, sealed in a dry environment	[4][7]

Synthesis and Manufacturing

The most common laboratory and industrial synthesis of **m-(Trifluoromethyl)cinnamic acid** is the Knoevenagel condensation.[1][5] This method involves the reaction of 3-(trifluoromethyl)benzaldehyde with malonic acid, typically using a basic catalyst like piperidine or pyridine.[1][5] An alternative route involves an aldol reaction between m-Trifluoromethylbenzaldehyde and acetaldehyde in the presence of a base catalyst such as DBU.[8]



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Figure 1: Knoevenagel condensation workflow for synthesis.

Experimental Protocol: Knoevenagel Condensation

The following protocol is a representative method for the synthesis of **m-(Trifluoromethyl)cinnamic acid**.

- Reagent Preparation: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 3-(trifluoromethyl)benzaldehyde (1 eq) and malonic acid (1.1 eq).
[1]

- Solvent and Catalyst Addition: Add a suitable solvent, such as toluene or benzene, to the flask. Introduce a catalytic amount of pyridine or piperidine (0.1 eq).[\[1\]](#)
- Reaction: Heat the mixture to reflux and maintain for several hours, monitoring the reaction progress via Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. The product may precipitate out of the solution. If not, the solvent can be removed under reduced pressure.
- Purification: The crude product is typically purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the final white crystalline product.

Spectroscopic and Analytical Data

Spectroscopic analysis is crucial for the structural confirmation of **m-(Trifluoromethyl)cinnamic acid**.

Table 3: Key Mass Spectrometry (MS) Data

m/z	Interpretation
216.0	Molecular Ion $[M]^+$ (100.0% Relative Intensity) [9]
215.0	$[M-H]^+$ (71.6% Relative Intensity) [9]
199.0	$[M-OH]^+$ or $[M-H_2O+H]^+$ (32.4% Relative Intensity) [9]
171.0	$[M-COOH]^+$ (29.5% Relative Intensity) [9]
151.0	(30.6% Relative Intensity) [9]

Table 4: 1H NMR Spectroscopic Data (400 MHz in DMSO-d₆)

Assignment	Chemical Shift (ppm)
A (COOH)	12.60
B, C (Aromatic CH)	8.09, 8.04
D, E (Aromatic CH)	7.76, 7.72
G (Aromatic CH)	7.67
J (Vinyl CH)	6.74

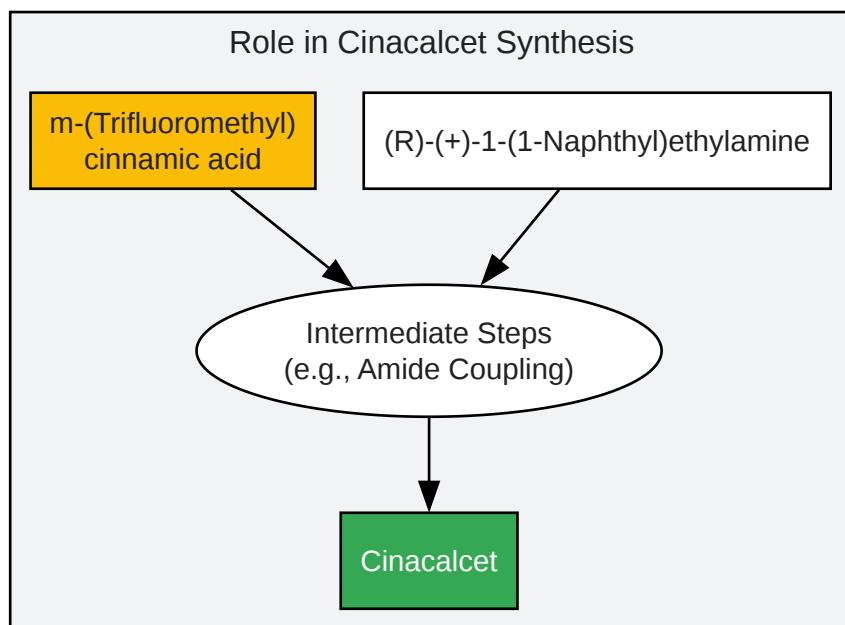
Source: ChemicalBook[9]

Applications in Research and Development

m-(Trifluoromethyl)cinnamic acid is a valuable intermediate in the synthesis of various active pharmaceutical ingredients (APIs) and other specialty chemicals.[5]

Pharmaceutical Intermediate

Its most notable application is as a key raw material in the synthesis of Cinacalcet.[1][4] Cinacalcet is a calcimimetic agent used to treat secondary hyperparathyroidism in dialysis patients and hypercalcemia in patients with parathyroid carcinoma.[4] The trifluoromethyl group is a common motif in modern pharmaceuticals, often used to enhance potency and improve pharmacokinetic profiles.



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Figure 2: Simplified pathway showing **m-(Trifluoromethyl)cinnamic acid** as a precursor to Cinacalcet.

Agrochemicals and Materials Science

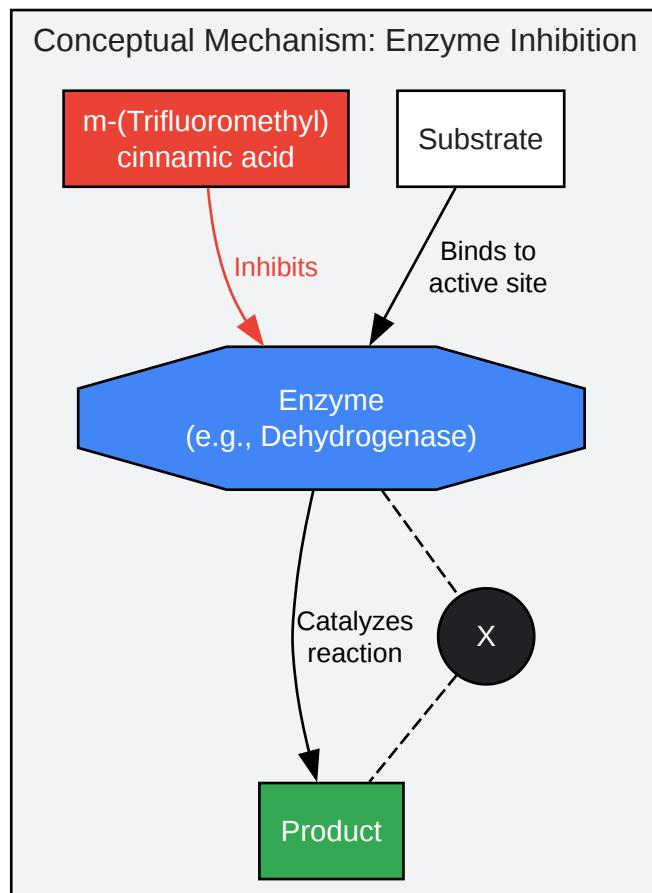
The compound also serves as a building block for novel agrochemicals, where its properties can be leveraged to create more effective pesticides and herbicides.^[5] Additionally, it has been explored in the development of fluorinated aromatic polymers and other functional materials.^[1] ^[10]

Biological Activity and Potential Mechanisms

While primarily used as a synthetic intermediate, **m-(Trifluoromethyl)cinnamic acid** and its derivatives have been investigated for direct biological effects. Cinnamic acid derivatives, as a class, are known to possess a wide range of biological activities, including antimicrobial, anticancer, anti-inflammatory, and neuroprotective properties.^[11]^[12]

Studies have specifically shown that **m-(Trifluoromethyl)cinnamic acid** exhibits sedative-hypnotic activity in mice and is a potent inhibitor of spontaneous motility.^[1]^[13] It has also been identified as an inhibitor of enzymes such as dehydrogenases and amide hydrolase.^[14] The

inhibition of dehydrogenases can disrupt cellular electron transport and energy metabolism, potentially leading to cell death, a mechanism relevant in cancer research.[14]



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Figure 3: Conceptual diagram of **m-(Trifluoromethyl)cinnamic acid** acting as an enzyme inhibitor.

Safety and Handling

m-(Trifluoromethyl)cinnamic acid is classified as an irritant and requires careful handling in a laboratory setting.

Table 5: GHS Hazard and Safety Information

Category	Code	Description
Hazard Class	H315	Causes skin irritation[3][15]
H319		Causes serious eye irritation[3][15]
H335		May cause respiratory irritation[3][15]
Signal Word	Warning	[3][4]
Pictogram	GHS07 (Exclamation Mark)	[4]
Precautionary Statements	P261	Avoid breathing dust[3][15]
P280		Wear protective gloves/eye protection[3][15]
P302+P352		IF ON SKIN: Wash with plenty of soap and water[15]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[15][16]

Handling and Storage Protocol

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood. Facilities should be equipped with an eyewash station and a safety shower.[17][18]
- Personal Protective Equipment (PPE): Wear chemical safety goggles, nitrile gloves, and a lab coat. For operations that may generate dust, a NIOSH-approved N95 dust mask is recommended.[17]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[10][18]

- First Aid: In case of contact, flush eyes or skin with copious amounts of water for at least 15 minutes and seek medical attention. If inhaled, move to fresh air. If ingested, rinse mouth with water and seek immediate medical aid.[16][18]

Additional Experimental Protocols

Preparation of Stock Solutions for In Vivo Studies

The following protocols are provided as examples for preparing formulations for animal studies. Investigator discretion is advised.

Protocol 1: Aqueous Suspension (2.5 mg/mL)[19]

- Prepare a stock solution of **m-(Trifluoromethyl)cinnamic acid** in DMSO at 25 mg/mL.
- Take 100 μ L of the DMSO stock solution and add it to 400 μ L of PEG300. Mix thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix until uniform.
- Add 450 μ L of saline to bring the total volume to 1 mL. The resulting suspension is suitable for oral or intraperitoneal administration.

Protocol 2: Corn Oil Suspension (2.5 mg/mL)[19]

- Prepare a stock solution of **m-(Trifluoromethyl)cinnamic acid** in DMSO at 25 mg/mL.
- Take 100 μ L of the DMSO stock solution and add it to 900 μ L of corn oil.
- Mix thoroughly by vortexing or sonication to achieve a uniform suspension.

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